

# 4SC-203 angiogenesis inhibition experimental procedures

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## Compound Focus: 4Sc-203

CAS No.: 895533-09-2

Cat. No.: S548016

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## Mechanism of Action and Primary Targets

**4SC-203** is a small molecule multi-kinase inhibitor that exhibits antineoplastic activity by targeting key receptors involved in cancer cell proliferation and angiogenesis [1] [2] [3]. The table below summarizes its primary protein targets.

Target	Action	Biological Role
<b>FLT3</b> (FMS-like tyrosine kinase 3) [1] [2] [4]	Modulator/Inhibitor [1]	Regulates survival and proliferation of hematopoietic cells; mutations are common in Acute Myeloid Leukemia (AML) [1].
<b>FLT3 Mutants</b> [2] [4]	Inhibitor [2]	Constitutively active mutants drive oncogenic signaling; inhibition is crucial in AML [2].
<b>VEGFRs</b> (Vascular Endothelial Growth Factor Receptors) [2] [3]	Inhibitor [2]	Key regulators of angiogenesis; inhibition disrupts tumor blood supply [2].
<b>Axl, Alk, Fak, Trk receptors</b> [4]	Inhibitor [4]	Additional kinases implicated in tumor growth and survival pathways [4].

## Chemical and Physical Profile

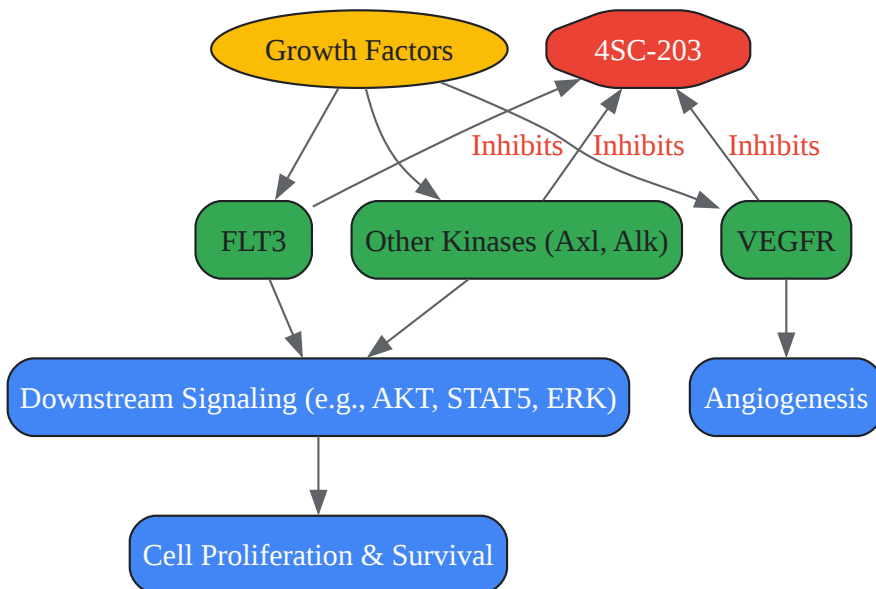
The following table outlines the key identifiers and properties of **4SC-203** for experimental use.

Property	Description
<b>Chemical Formula</b>	$C_{33}H_{38}N_8O_4S$ [1] [2] [4]
<b>Molecular Weight</b>	642.77 g/mol [1] [2] [4]

Property	Description
CAS Number	895533-09-2 [1] [2] [4]
IUPAC Name	1-(2-methoxy-5-methylphenyl)-3-[6-({6-methoxy-7-[3-(4-methylpiperazin-1-yl)propoxy]quinazolin-4-yl}amino)-1,3-benzothiazol-2-yl]urea [1]
SMILES	<chem>COC1=CC=C(C)C=C1NC(=O)NC1=NC2=CC=C(NC3=NC=NC4=CC(OCCCN5CCN(C)CC5)=C(OC)C=C34)C=C2S1</chem> [1]
Solubility (DMSO)	100 mg/mL (155.57 mM) [3] to 125 mg/mL [2]

## Signaling Pathway Diagram

The diagram below illustrates the primary signaling pathway through which **4SC-203** exerts its effects, based on its known kinase targets.



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Diagram 1: **4SC-203** inhibits key oncogenic kinases to block tumor growth and angiogenesis.

## Application Considerations

- Clinical Context:** **4SC-203** has been investigated in a Phase I clinical trial for the treatment of Acute Myeloid Leukemia (AML), where it was shown to be well-tolerated [1] [3].

- **In Vivo Evidence:** Preclinical studies have demonstrated significant antitumor activity for **4SC-203** in models relevant to AML [4].

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## References

1. - 4 : Uses, Interactions, Mechanism of Action | DrugBank Online SC 203 [[go.drugbank.com](https://go.drugbank.com)]

2. 4SC-203 | Multikinase Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]

3. 4SC-203 | FLT3 inhibitor | Mechanism | Concentration [[selleckchem.com](https://www.selleckchem.com)]

4. - 4 | Flt3 | Axl | Alk | Fak | VEGF-R2 | Trk SC | TargetMol 203 Inhibitor [[targetmol.com](https://www.targetmol.com)]

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